

Validating the Structure of 10-(phosphonooxy)-1-decanol: A Comparative NMR Spectroscopy Guide

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Compound of Interest

Compound Name: 10-(Phosphonooxy)-1-decanol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis for the structural validation of 10-(phosphonooxy)-1-decanol utilizing Nuclear Magnetic Resonance (NMR) spectroscopy. Due to the limited availability of published experimental NMR data for 10-(phosphonooxy)-1-decanol, this guide presents a comparison with its non-phosphorylated precursor, 1-decanol, and outlines the expected spectral characteristics based on established principles of NMR spectroscopy.

Data Presentation: Comparative NMR Data

The following tables summarize the experimental NMR data for 1-decanol and the predicted data for 10-(phosphonooxy)-1-decanol. The predictions are based on the known influence of a phosphate group on the chemical shifts of neighboring protons and carbons.

Table 1: ^1H NMR Data (Predicted for 10-(phosphonooxy)-1-decanol vs. Experimental for 1-decanol)

Assignment	1-Decanol Chemical Shift (δ , ppm)	Predicted 10-(phosphonooxy)-1-decanol Chemical Shift (δ , ppm)	Predicted Multiplicity & Coupling
H-1 (-CH ₂ -OH)	3.64	~ 4.0 (downfield shift)	Triplet of triplets (tt)
H-2	1.57	~ 1.7	Multiplet
H-3 to H-9	1.26 (broad)	~ 1.3 (broad)	Multiplet
H-10 (-CH ₃)	0.88	0.88	Triplet (t)
OH	Variable	Variable (P-OH)	Broad singlet

Table 2: ¹³C NMR Data (Predicted for 10-(phosphonooxy)-1-decanol vs. Experimental for 1-decanol)

Assignment	1-Decanol Chemical Shift (δ , ppm)	Predicted 10-(phosphonooxy)-1-decanol Chemical Shift (δ , ppm)
C-1 (-CH ₂ -OH)	62.9	~ 65-70 (downfield shift, coupled to ³¹ P)
C-2	32.8	~ 30-32 (slight upfield or similar shift, coupled to ³¹ P)
C-3 to C-8	29.6, 29.3, 25.8	~ 29-30
C-9	22.7	22.7
C-10 (-CH ₃)	14.1	14.1

Table 3: ³¹P NMR Data (Predicted for 10-(phosphonooxy)-1-decanol)

Compound	Predicted ³¹ P Chemical Shift (δ , ppm)	Predicted Multiplicity
10-(phosphonooxy)-1-decanol	0 to 5	Triplet (coupled to H-1 protons)

Experimental Protocols

Detailed methodologies for the key NMR experiments are provided below.

Sample Preparation

- **Dissolution:** Dissolve 5-10 mg of the analyte (10-(phosphonoxy)-1-decanol or 1-decanol) in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl₃, MeOD, or D₂O). The choice of solvent will depend on the solubility of the compound and the desired pH for ³¹P NMR.
- **Internal Standard:** Add a small amount of an internal standard, such as tetramethylsilane (TMS) for ¹H and ¹³C NMR ($\delta = 0.00$ ppm). For ³¹P NMR, an external standard of 85% H₃PO₄ is commonly used and set to $\delta = 0.00$ ppm.
- **Transfer:** Transfer the solution to a 5 mm NMR tube.

¹H NMR Spectroscopy

- **Instrument:** A 400 MHz or higher field NMR spectrometer.
- **Pulse Sequence:** Standard single-pulse sequence.
- **Acquisition Parameters:**
 - **Spectral Width:** -2 to 12 ppm.
 - **Acquisition Time:** 2-4 seconds.
 - **Relaxation Delay:** 1-5 seconds.
 - **Number of Scans:** 16-64, depending on sample concentration.
- **Processing:** Apply a Fourier transform to the Free Induction Decay (FID) and phase correct the resulting spectrum.

¹³C NMR Spectroscopy

- **Instrument:** A 100 MHz or higher field NMR spectrometer.

- Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
- Acquisition Parameters:
 - Spectral Width: 0 to 220 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024-4096, due to the low natural abundance of ^{13}C .
- Processing: Apply a Fourier transform and phase correct the spectrum.

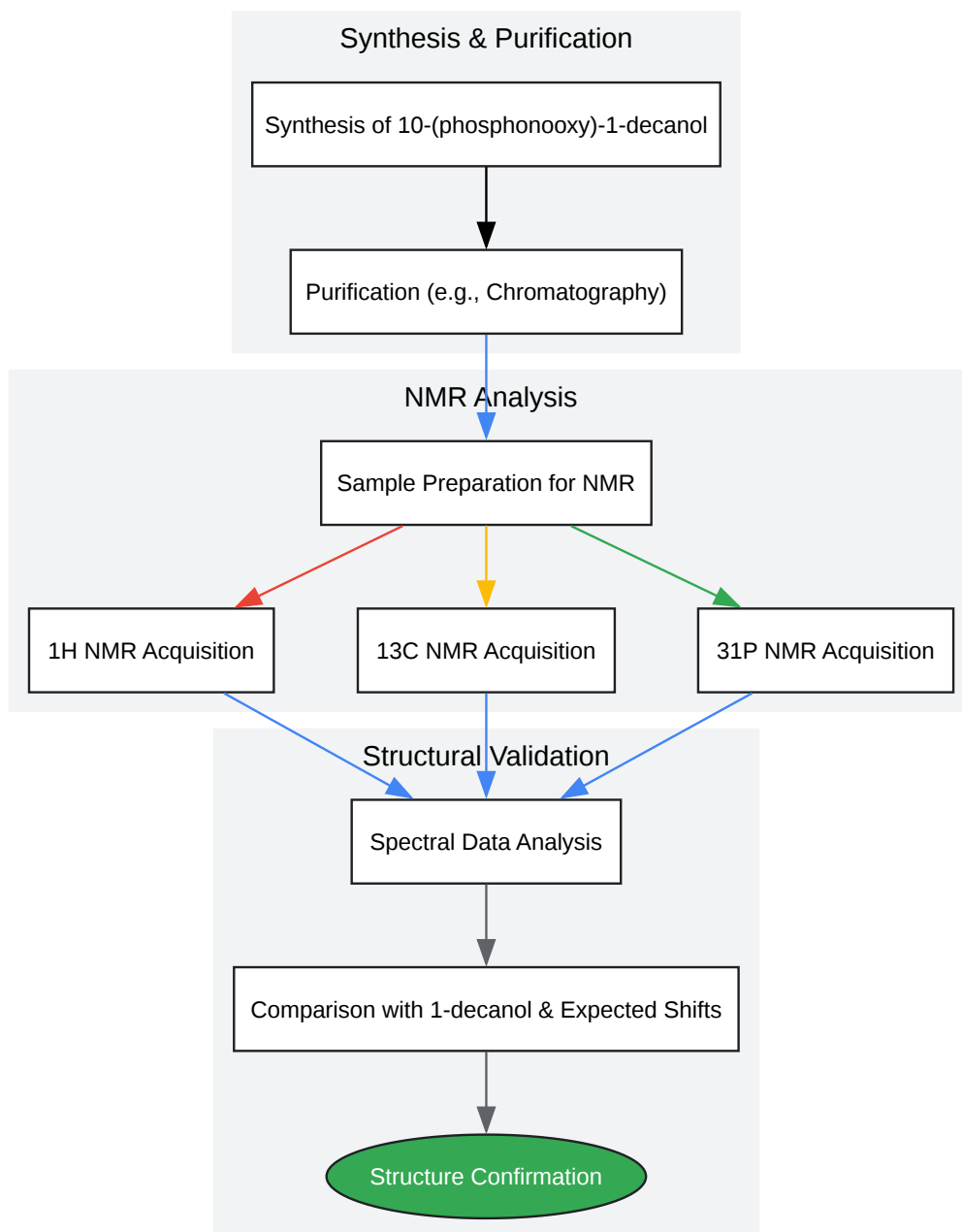
^{31}P NMR Spectroscopy

- Instrument: An NMR spectrometer equipped with a phosphorus probe, operating at a corresponding frequency (e.g., 162 MHz on a 400 MHz instrument).
- Pulse Sequence: Proton-decoupled single-pulse sequence.
- Acquisition Parameters:
 - Spectral Width: A wide range to encompass expected phosphate signals (e.g., -30 to 30 ppm).
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 128-512.
- Processing: Apply a Fourier transform and phase correct the spectrum. Reference the spectrum to the external 85% H_3PO_4 standard.

Mandatory Visualization

The following diagram illustrates the logical workflow for the validation of the 10-(phosphonooxy)-1-decanol structure using NMR spectroscopy.

Workflow for NMR-based Structural Validation of 10-(phosphonoxy)-1-decanol



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Caption: NMR Validation Workflow.

- To cite this document: BenchChem. [Validating the Structure of 10-(phosphonooxy)-1-decanol: A Comparative NMR Spectroscopy Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15547382/docs#validating-the-structure-of-10-phosphonooxy-1-decanol-a-comparative-nmr-spectroscopy-guide>]

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